

Application of Zineb as a Fungicide in Viticulture: Detailed Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Zinc-ethylenedis(dithiocarbamate)

Cat. No.: B1684293

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Zineb, a zinc-containing ethylene bisdithiocarbamate (EBDC) fungicide, has historically been utilized in viticulture for the management of various fungal diseases, most notably downy mildew (*Plasmopara viticola*). As a multi-site, protectant fungicide, Zineb acts by forming a protective barrier on the plant surface, inhibiting spore germination and fungal growth. Its non-specific mode of action, which involves the inactivation of sulfhydryl (SH) groups in fungal enzymes, has made it a tool in fungicide resistance management programs.^[1] This document provides detailed application notes and experimental protocols for the use of Zineb in a research and viticultural context.

Data Presentation

Efficacy of Zineb against Grapevine Downy Mildew (*Plasmopara viticola*)

Quantitative data from field trials on the efficacy of Zineb is crucial for determining optimal application strategies. The following table summarizes the disease control achieved with a common formulation of Zineb.

| Formulation | Application Rate (kg/ha) | Target Disease | Efficacy (% Disease Reduction) | Reference |
|--------------|----------------------------|------------------------------------|--------------------------------------|-----------|
| Zineb 75% WP | 1.5 - 2.0 | Downy Mildew (Plasmopara viticola) | Data not available in search results | N/A |

Note: While general application rates are available, specific efficacy data in the form of percentage of disease reduction from peer-reviewed field trials were not found in the provided search results. Researchers should conduct pilot studies to determine efficacy under their specific environmental and viticultural conditions.

Zineb Application Parameters

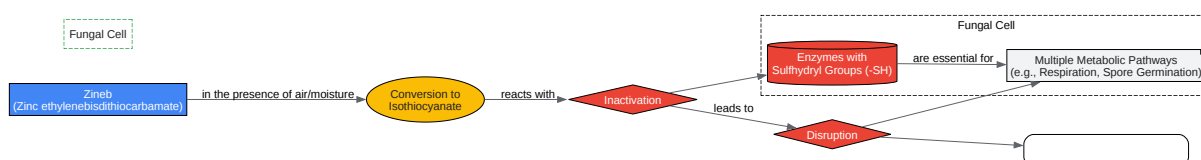
This table outlines the general application parameters for Zineb 75% WP in viticulture.

| Parameter | Recommendation |
|----------------------------|-----------------------------------------------------------------------|
| Formulation | Zineb 75% Wettable Powder (WP) |
| Application Rate | 1.5 - 2.0 kg/ha |
| Spray Concentration | 2.0 - 2.5 g/L (assuming a spray volume of 750-1000 L/ha) |
| Application Frequency | Every 7-12 days, depending on disease pressure and weather conditions |
| Water Volume | 500 - 1000 L/ha, depending on canopy size and stage of growth |
| Pre-Harvest Interval (PHI) | Varies by region. Always consult the product label. |

Mechanism of Action

Zineb's fungicidal activity is attributed to its multi-site inhibitory action. Upon application, it is converted to an isothiocyanate, which reacts with and inactivates the sulfhydryl (SH) groups of

various enzymes essential for fungal cellular processes.[1] This disruption of multiple metabolic pathways makes the development of resistance by the target fungus less likely compared to single-site fungicides. The zinc component of Zineb can also be exchanged with other metals in fungal enzymes, further disrupting their function.[1]



[Click to download full resolution via product page](#)

Caption: Mechanism of action of Zineb as a fungicide.

Experimental Protocols

Protocol 1: Field Efficacy Trial of Zineb for the Control of Grapevine Downy Mildew

Objective: To evaluate the efficacy of Zineb 75% WP in controlling *Plasmopara viticola* on grapevines under field conditions.

Materials:

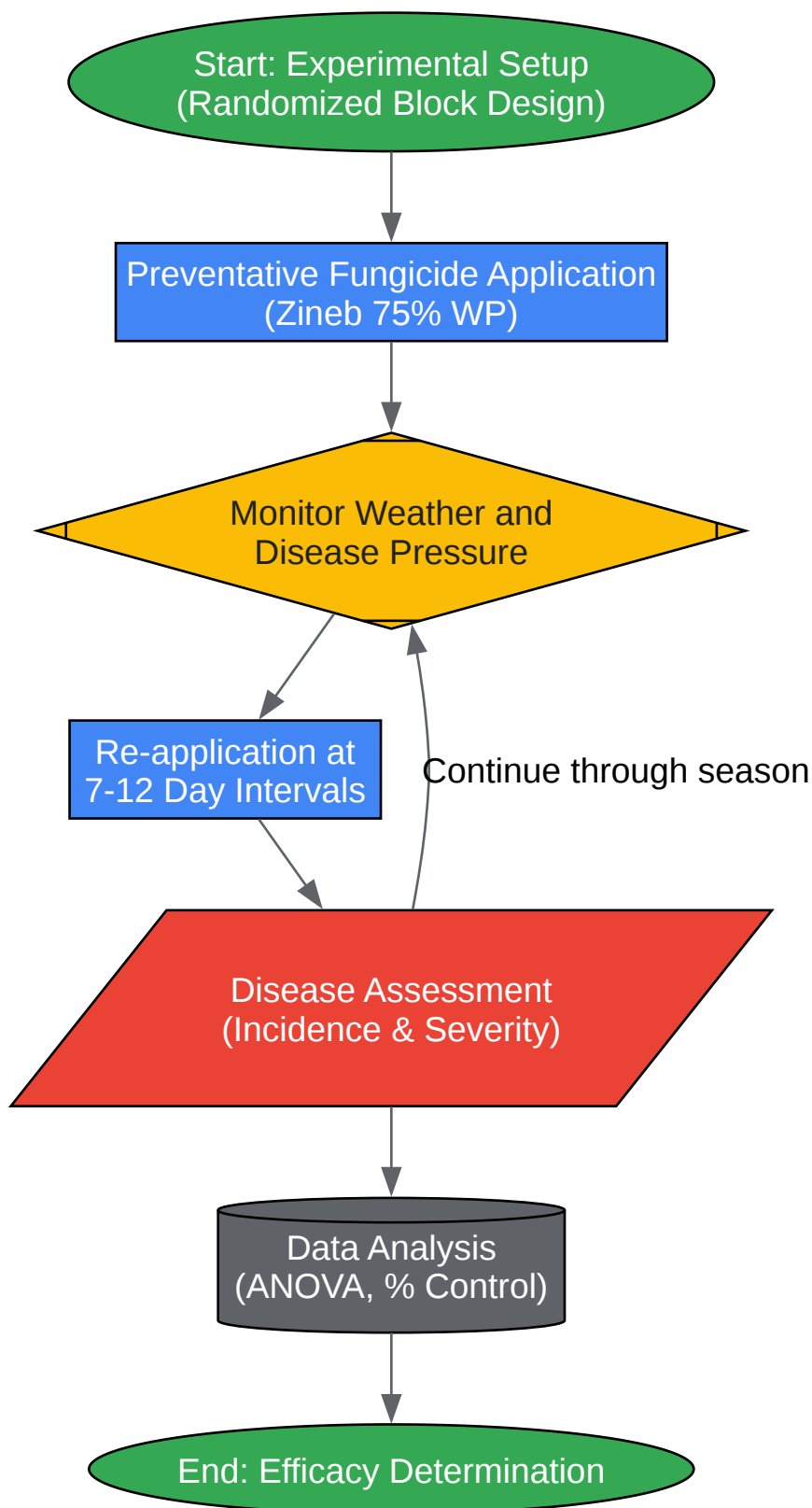
- Grapevine plot with a susceptible cultivar (e.g., 'Chardonnay', 'Riesling').
- Zineb 75% WP fungicide.
- Knapsack or tractor-mounted sprayer calibrated for consistent application.
- Personal Protective Equipment (PPE) as per the product label.

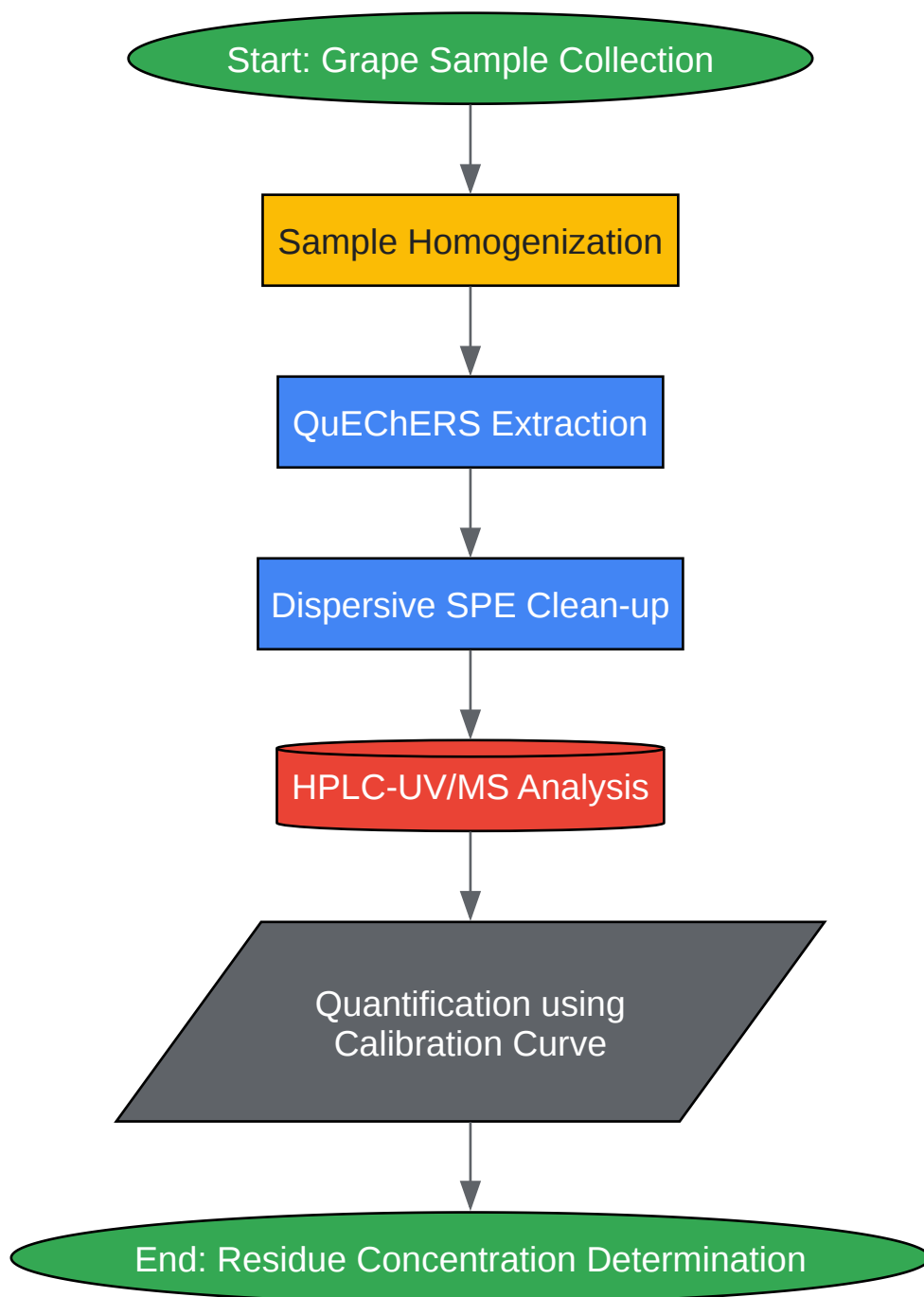
- Disease assessment tools (e.g., rating scales, calipers).
- Weather monitoring equipment.

Procedure:

- Experimental Design: Employ a randomized complete block design with a minimum of four replicates per treatment. Include an untreated control for comparison.
- Plot Size: Each plot should consist of a minimum of 5-10 vines to minimize edge effects.
- Treatment Application:
 - Prepare the Zineb spray solution according to the desired application rate (e.g., 2.0 kg/ha in 1000 L of water).
 - Initiate the first application preventatively, before the onset of disease symptoms, based on disease prediction models or historical data. A common timing for the first application is when shoots are 10-15 cm long.
 - Continue applications at 7 to 12-day intervals, adjusting the frequency based on weather conditions (shorter intervals during periods of high rainfall and humidity).
 - Ensure thorough coverage of all green tissues (leaves, shoots, and developing bunches).
- Disease Assessment:
 - Conduct disease assessments prior to the first application and then periodically (e.g., every 7-14 days) throughout the trial.
 - Assess disease incidence (% of infected leaves/bunches) and severity (% of leaf/bunch area affected) on a representative sample of leaves and bunches per plot.
 - Use a standardized rating scale (e.g., 0-100% or a categorical scale).
- Data Analysis:
 - Calculate the mean disease incidence and severity for each treatment.

- Use statistical analysis (e.g., ANOVA) to determine significant differences between treatments.
- Calculate the percentage of disease control for each Zineb treatment relative to the untreated control.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Zineb 75WP | Ebdc Mixtures & Formulations [indofil.com]
- To cite this document: BenchChem. [Application of Zineb as a Fungicide in Viticulture: Detailed Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684293#application-of-zineb-as-a-fungicide-in-viticulture]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com